

Personal protective equipment for handling Iprauntf2

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Essential Safety & Handling Guide: Iprauntf2

This document provides crucial safety protocols and logistical information for the handling and disposal of **Iprauntf2** (CAS No. 951776-24-2).[1][2][3] The recommendations are based on standard best practices for handling potentially hazardous, solid organometallic compounds in a research and development environment.

Chemical Identification:

Name: [1,3-Bis(2,6-di-i-propylphenyl)imidazol-2-ylidene]
 [bis(trifluoromethanesulfonyl)imide]gold(I)[2][3][4]

• Abbreviation: IPrAuNTf2[2][5]

• CAS Number: 951776-24-2[1][2]

• Molecular Formula: C29H36AuF6N3O4S2[2]

Hazard Assessment and Engineering Controls

Iprauntf2 is a solid chemical compound.[2] The primary routes of occupational exposure are inhalation of dust particles and dermal contact. While specific toxicity data is not available, the presence of a heavy metal (gold) and fluorinated functional groups necessitates cautious handling to minimize exposure.



- Engineering Controls: All weighing and manipulation of solid **Iprauntf2** should be conducted in a certified chemical fume hood or a glove box to prevent inhalation of dust. Local exhaust ventilation should be used for any procedures that may generate aerosols.
- Risk Mitigation: Use the smallest quantity of material necessary for the experiment. Ensure a safety shower and eyewash station are immediately accessible.

Required Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent skin and eye contact. Standard laboratory work clothing, such as long-sleeved shirts and pants, is required at all times.[6]

- Eye and Face Protection: ANSI Z87.1-compliant safety glasses with side shields are required at a minimum.[7] When there is a risk of splashes, such as when handling solutions, chemical splash goggles and a face shield must be worn.[8]
- Body Protection: A flame-resistant laboratory coat must be worn and fully fastened. For tasks with a higher risk of spills, a chemically resistant apron should be worn over the lab coat.[6]
- Hand Protection: Chemical-resistant gloves are essential.[6][9] Since Iprauntf2 is soluble in organic solvents like dichloromethane and toluene, glove selection must be based on resistance to the solvent being used.[2] Always inspect gloves for defects before use and remove them before leaving the laboratory.[9][10] Do not reuse disposable gloves.[9]

The following table provides general guidance on glove compatibility with common solvents that may be used with **Iprauntf2**. Breakthrough time (BTT) indicates the time it takes for the chemical to permeate the glove material.



Glove Material	Solvent	Rating	Breakthrough Time (min)
Nitrile	Dichloromethane	Poor	< 15
Toluene	Fair	15 - 30	
Neoprene	Dichloromethane	Good	30 - 60
Toluene	Good	> 240	
Viton®	Dichloromethane	Excellent	> 480
Toluene	Excellent	> 480	
Butyl Rubber	Dichloromethane	Fair	15 - 30
Toluene	Poor	< 15	

Data is representative and should be confirmed with the glove manufacturer's specific chemical resistance guide.

PPE Donning and Doffing Workflow

Proper procedure for putting on (donning) and taking off (doffing) PPE is critical to prevent cross-contamination.

Caption: Standard workflow for donning and doffing essential PPE.

Decontamination and Disposal Plan

All waste contaminated with **Iprauntf2** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.[10]

- Spill Cleanup: In case of a spill, secure the area. Use a spill kit with absorbent pads for solutions or a HEPA-filtered vacuum for solids. Do not use water. All cleanup materials must be disposed of as hazardous waste.
- Container Decontamination: "Empty" containers that held **Iprauntf2** must be triple-rinsed with a suitable solvent (e.g., toluene). The rinsate must be collected and disposed of as



hazardous waste.

 Waste Disposal: Collect all solid waste (gloves, wipes, contaminated material) and liquid waste (rinsate) in separate, clearly labeled, sealed hazardous waste containers.

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